

Technical Support Center: H-Tyr-Ser-NH₂ HCl

Mass Spectrometry Analysis

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Compound of Interest

Compound Name: *H-Tyr-Ser-NH₂ HCl*

CAS No.: *128245-94-3*

Cat. No.: *B1148905*

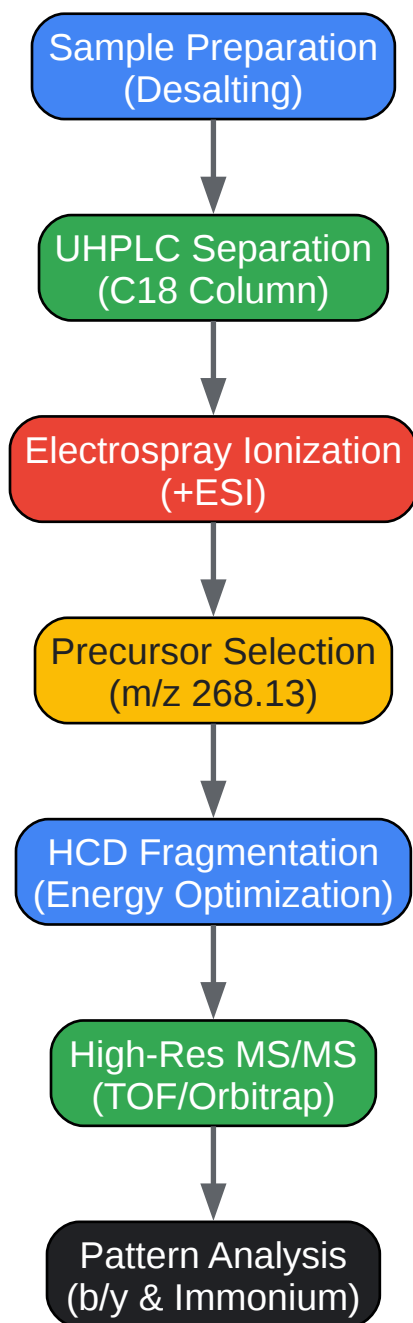
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Welcome to the Technical Support Center for the mass spectrometric characterization of **H-Tyr-Ser-NH₂ HCl** (Tyrosyl-Serinamide hydrochloride). Analyzing short dipeptide amides presents unique analytical challenges. Because of its minimal sequence length, the presence of a C-terminal amide, a highly labile Serine hydroxyl group, and a basic N-terminal Tyrosine, this molecule exhibits highly specific fragmentation behaviors under Collision-Induced Dissociation (CID) and Higher-Energy Collisional Dissociation (HCD).

This guide provides researchers and drug development professionals with validated protocols, structural diagnostics, and troubleshooting strategies to ensure robust LC-MS/MS characterization.

Analytical Workflow Overview

To successfully analyze **H-Tyr-Ser-NH₂ HCl**, the sample preparation must account for the hydrochloride salt, and the mass spectrometer must be tuned to capture both low-mass immonium ions and sequence-informative backbone cleavages.



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Figure 1: End-to-end LC-MS/MS workflow for **H-Tyr-Ser-NH2 HCl** analysis.

Quantitative Data: Expected Fragmentation Pattern

When the precursor ion $[M+H]^+$ at m/z 268.1292 is isolated and fragmented, it yields a predictable set of product ions. CID most commonly produces b and y ions, which result from

the cleavage of the peptide bond[1]. However, internal cleavages and neutral losses are highly prevalent in this specific sequence.

Table 1: Expected CID/HCD Fragment Ions for H-Tyr-Ser-NH₂

Fragment Type	Formula	Exact Mass (m/z)	Relative Abundance	Diagnostic Value
Precursor [M+H] ⁺	C ₁₂ H ₁₈ N ₃ O ₄ ⁺	268.1292	Variable	Intact dipeptide verification
y ₁ (Ser-NH ₂)	C ₃ H ₉ N ₂ O ₂ ⁺	105.0664	Low-Medium	C-terminal sequence confirmation
b ₁ (Tyr)	C ₉ H ₁₀ NO ₂ ⁺	164.0711	Low	N-terminal sequence (often transient)
Tyr Immonium	C ₈ H ₁₀ NO ⁺	136.0762	High	Diagnostic for Tyrosine residue[2]
[M+H - H ₂ O] ⁺	C ₁₂ H ₁₆ N ₃ O ₃ ⁺	250.1186	High	Indicator of Serine hydroxyl loss[3]
[M+H - NH ₃] ⁺	C ₁₂ H ₁₅ N ₃ O ₄ ⁺	251.1026	Medium	Loss of N-term or C-term amide

Self-Validating Experimental Protocol

To ensure absolute scientific integrity, the following LC-MS/MS methodology is designed as a self-validating system. By embedding internal controls and ratio-metric checks, the protocol continuously verifies its own performance and prevents false-positive identifications.

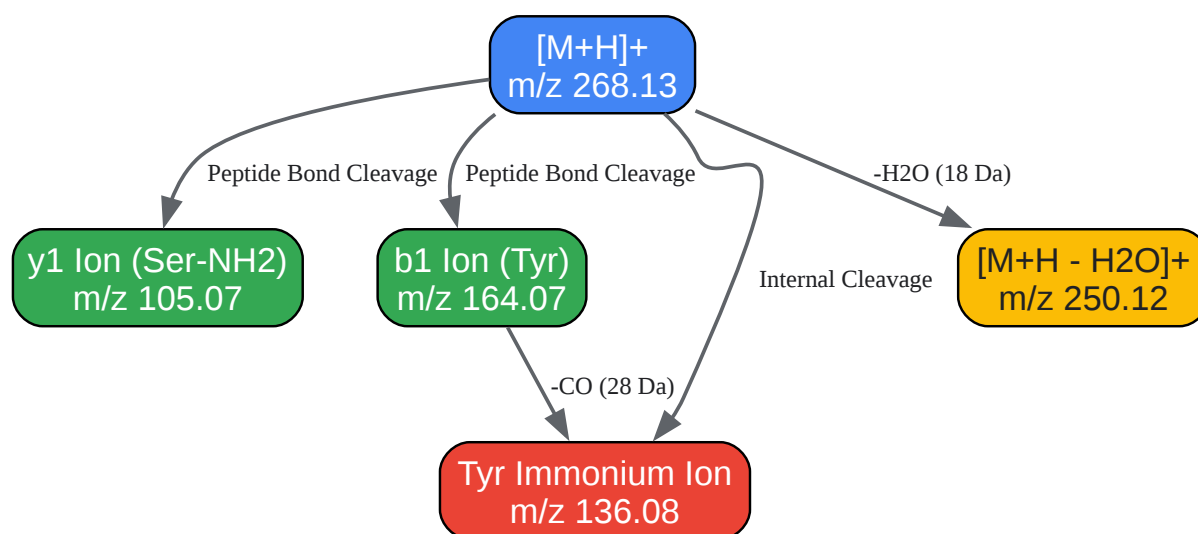
Step-by-Step Methodology: LC-MS/MS Analysis

- **Sample Preparation & Desalting (Critical):** Reconstitute the lyophilized **H-Tyr-Ser-NH₂ HCl** powder in MS-grade H₂O with 0.1% Formic Acid (FA) to a stock concentration of 1 mg/mL.

Causality: The HCl salt must be removed to prevent chloride adduct formation ($[M+Cl]^-$) and ion suppression in the ESI source. Dilute the sample to 1 $\mu\text{g/mL}$ in 5% Acetonitrile (ACN) / 95% H_2O / 0.1% FA and pass through a C18 ZipTip or online trap column to wash away the chloride ions.

- **UHPLC Separation:** Inject 2 μL onto a C18 UHPLC column (e.g., 2.1 x 50 mm, 1.7 μm). Run a steep gradient from 2% to 30% Mobile Phase B (0.1% FA in ACN) over 5 minutes. Divert the LC flow to waste for the first 1.5 minutes to ensure any residual salts do not enter the mass spectrometer.
- **Electrospray Ionization (ESI):** Operate in positive ion mode (+ESI). Set the capillary voltage to 3.0 kV and the desolvation temperature to 350°C to ensure efficient droplet evaporation.
- **HCD Fragmentation:** Isolate the precursor m/z 268.13. Apply Higher-Energy Collisional Dissociation (HCD) with a Normalized Collision Energy (NCE) stepped at 20%, 30%, and 40%. Causality: Stepped collision energy ensures the capture of both highly labile neutral losses (at low NCE) and stable internal immonium ions (at high NCE).
- **System Suitability & Self-Validation:** To validate the run, the system must monitor the ratio between the m/z 136.08 (quantifier) and m/z 105.07 (qualifier) product ions. A consistent ratio ($\pm 15\%$ variance) across all biological replicates confirms that the detected signal is unambiguously H-Tyr-Ser-NH₂ and not a co-eluting isobaric interference. Furthermore, inject a solvent blank immediately after the highest calibration standard; carryover in the m/z 268.13 $\rightarrow$ 136.08 channel must be $< 0.1\%$.

Fragmentation Pathway Visualization



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Figure 2: Primary collision-induced dissociation pathways for H-Tyr-Ser-NH₂.

Troubleshooting Guides & FAQs

Q1: Why am I observing a dominant peak at m/z 250.12 instead of sequence-informative b and y ions? A1: This peak represents the neutral loss of water (-18 Da), denoted as a°, b°, or y° in traditional nomenclature[3]. Causality: Serine residues possess a highly labile hydroxyl group on their side chain. Under low-energy collisional activation, this group undergoes facile elimination to form water, which is a lower-energy pathway than breaking the peptide backbone[4]. Solution: Switch from standard ion-trap CID to Higher-Energy Collisional Dissociation (HCD) or increase your Normalized Collision Energy (NCE). HCD deposits higher energy into the molecule over a shorter activation time, bypassing the low-energy neutral loss pathway and forcing the cleavage of the peptide bond to yield richer b and y ion spectra[4].

Q2: I see a massive peak at m/z 136.08. Is this a sequence ion? A2: No, this is the Tyrosine immonium ion. Causality: An internal fragment containing just a single side chain, formed by a combination of a-type and y-type cleavages, is called an immonium ion[5]. Because Tyrosine is at the N-terminus of your dipeptide, the b₁ ion (m/z 164.07) rapidly loses carbon monoxide (CO, 28 Da) to form this highly stable immonium ion at m/z 136.08[2]. Solution: Do not attempt to suppress this ion. Instead, use m/z 136.08 as your primary diagnostic marker (quantifier) for

targeted MRM/PRM assays, as it provides excellent compositional information and signal intensity[2].

Q3: My y_1 ion (Ser-NH₂) at m/z 105.07 is very weak. How can I validate the C-terminal sequence? A3: Dipeptides often exhibit poor y -ion yields because the charge is preferentially retained on the N-terminal fragment. Causality: According to the "mobile proton model" of peptide fragmentation, the ionizing proton localizes on the most basic site before dissociation. The primary amine of the N-terminal Tyrosine has a significantly higher proton affinity than the C-terminal amide, leading to the preferential formation of N-terminal b ions and immonium ions over C-terminal y ions. Solution: To validate the C-terminus, utilize MS³ on the neutral loss peak ($[M+H - H_2O]^+$ at m/z 250.12) to force further backbone cleavage. Alternatively, perform a rapid N-terminal acetylation prior to analysis; neutralizing the basicity of the N-terminus will force the charge onto the C-terminal fragment during dissociation, drastically increasing the y_1 ion yield.

Q4: How does the HCl salt form specifically affect my mass spec analysis? A4: The hydrochloride (HCl) salt can severely degrade your signal if not managed. Causality: High concentrations of conductive chloride salts disrupt the Taylor cone formation during electrospray ionization. They cause ion suppression by competing for available charge and can form complex cluster ions in the source. Solution: Strictly adhere to the desalting step in the protocol. Ensure your LC gradient includes a 1-2 minute flow diversion to waste before the eluent enters the MS source.

References

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